

mechanism of action of L-Homophenylalanine tert-Butyl Ester

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Compound of Interest

Compound Name: *L-Homophenylalanine tert-Butyl Ester*

Cat. No.: *B1419791*

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An In-Depth Technical Guide to the Mechanism of Action of **L-Homophenylalanine tert-Butyl Ester**

Authored by a Senior Application Scientist

This guide provides a detailed exploration of the mechanism of action of **L-Homophenylalanine tert-Butyl Ester**, designed for researchers, scientists, and professionals in drug development. The content is structured to deliver a comprehensive understanding, from its molecular activation to its physiological effects, grounded in scientific principles and supported by experimental validation protocols.

Introduction: The Strategic Design of L-Homophenylalanine tert-Butyl Ester

L-Homophenylalanine tert-Butyl Ester is a derivative of L-Homophenylalanine, an unnatural amino acid that serves as a key precursor in the synthesis of angiotensin-converting enzyme (ACE) inhibitors.^[1] These inhibitors are a cornerstone in the management of hypertension and congestive heart failure. The addition of a tert-butyl ester group to L-Homophenylalanine is a strategic chemical modification aimed at improving the compound's pharmacokinetic properties, positioning it as a prodrug. This guide will dissect the multi-step mechanism of action, starting from its activation in the body to its ultimate therapeutic effect.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **L-Homophenylalanine tert-Butyl Ester** is fundamental to appreciating its biological activity.

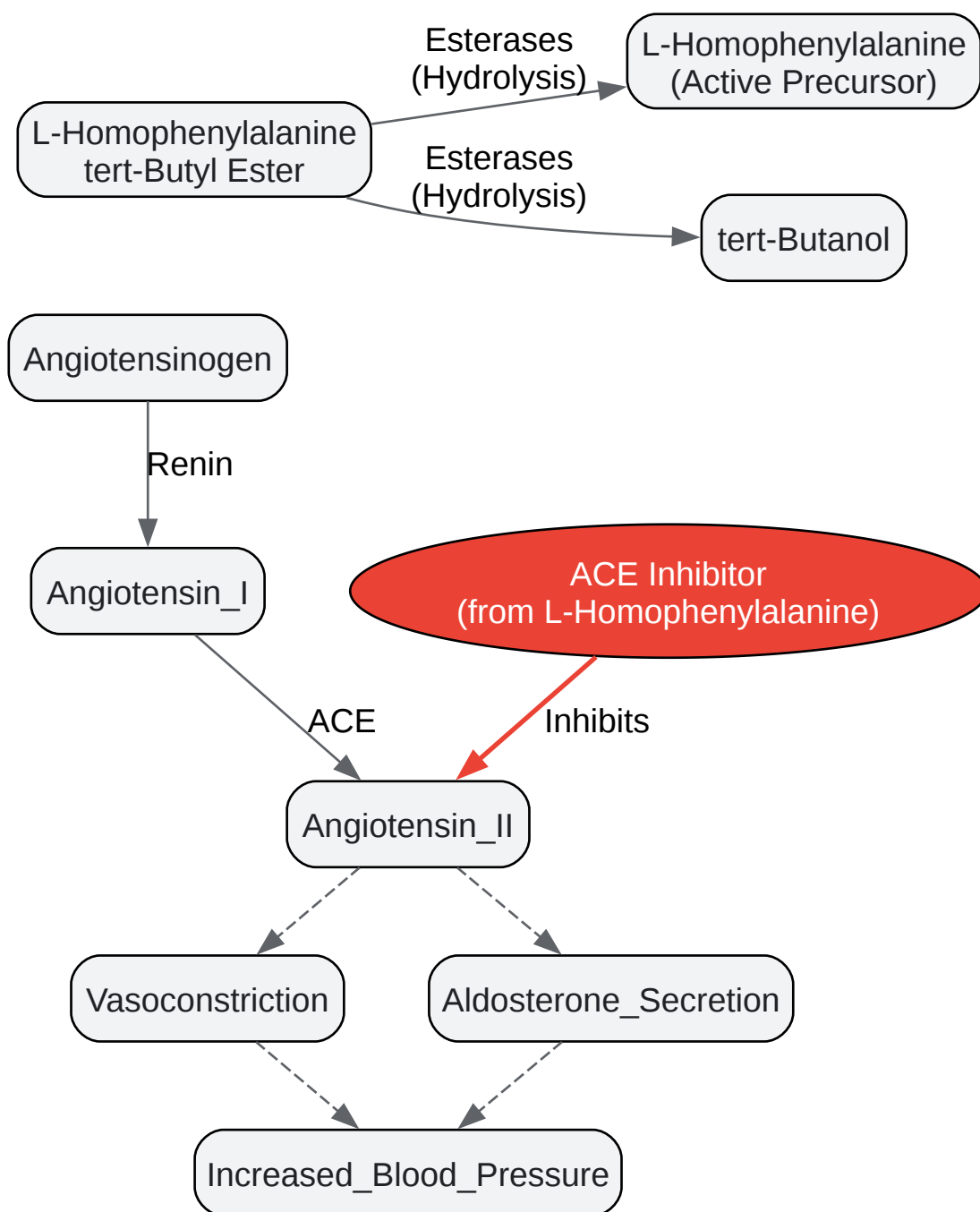
Property	Value	Source
Molecular Formula	C14H21NO2	Inferred from structure
Molecular Weight	235.32 g/mol	Inferred from structure
CAS Number	130316-46-0 (for the Hydrochloride salt)	[2][3]
Appearance	White to off-white powder	
Solubility	Soluble in organic solvents like dichloromethane and ethanol.	[4]

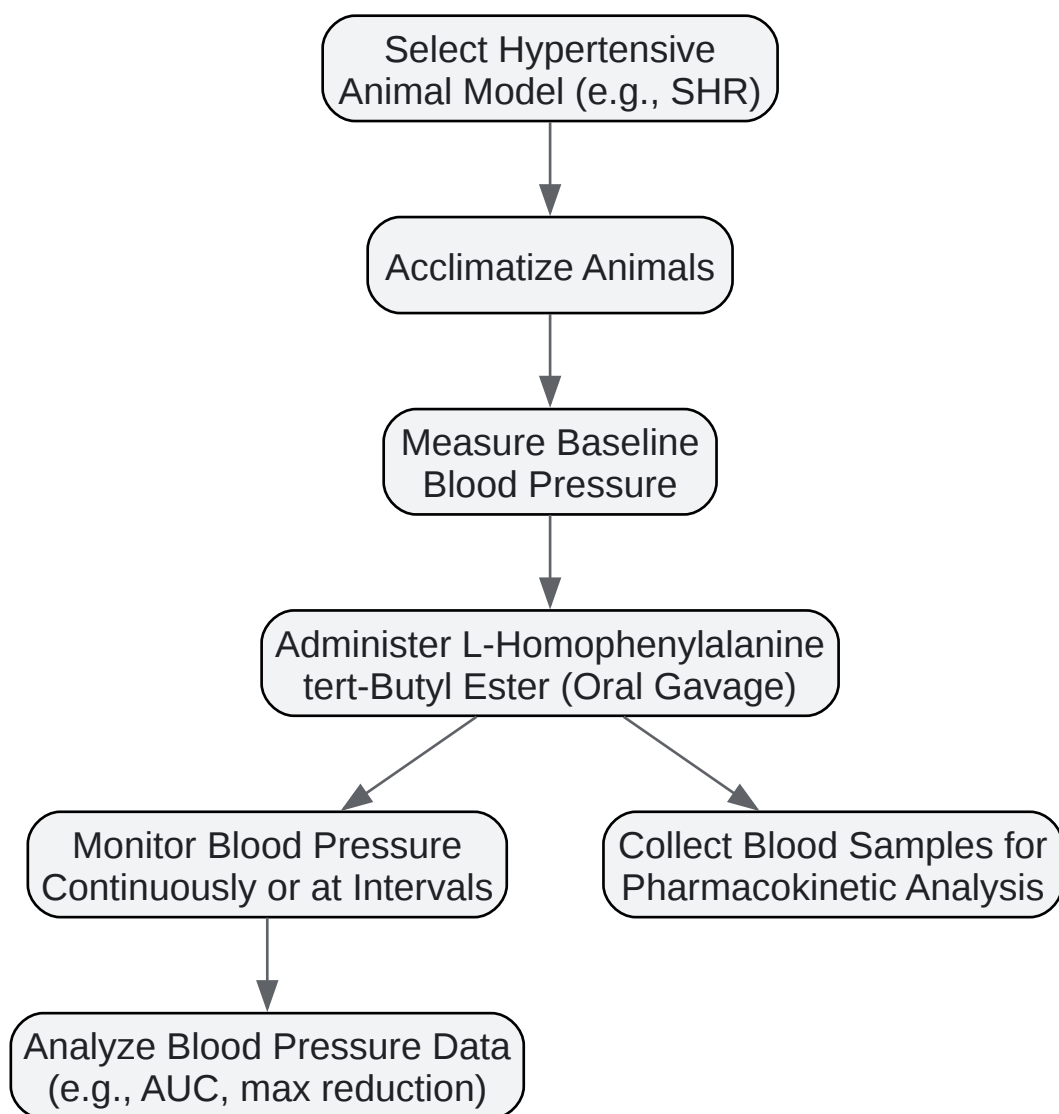
Core Mechanism: A Prodrug Activation Pathway

The primary mechanism of action of **L-Homophenylalanine tert-Butyl Ester** is that of a prodrug. The bulky and lipophilic tert-butyl ester group enhances the molecule's ability to be absorbed and distributed in the body. Once in a biological system, it is designed to be cleaved by endogenous enzymes to release the active precursor, L-Homophenylalanine.

Enzymatic Bioactivation

The conversion of the ester to the active L-Homophenylalanine is catalyzed by non-specific esterases present in the blood, liver, and other tissues. This hydrolysis reaction is a critical first step in the compound's mechanism of action.





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